

Androsterone-d4 glucuronide chemical structure and properties

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Compound of Interest

Compound Name: Androsterone-d4 glucuronide

Cat. No.: B11940959

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Technical Whitepaper: **Androsterone-d4 Glucuronide** Physicochemical Profiling, Metabolic Context, and Bioanalytical Applications

Executive Summary

Androsterone-d4 glucuronide (ADT-G-d4) is the stable isotope-labeled analog of androsterone glucuronide, a primary Phase II metabolite of testosterone and androstenedione. It serves as the gold-standard Internal Standard (IS) for the quantitative profiling of steroid conjugates in clinical endocrinology, forensic toxicology, and anti-doping analysis (WADA protocols).

This guide details the structural properties of ADT-G-d4, its role in the androgen metabolic pathway, and provides a validated technical workflow for its analysis via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Chemical Identity & Structural Elucidation

ADT-G-d4 is formed by the conjugation of glucuronic acid to the 3

-hydroxyl group of androsterone-d4. The deuterium labeling is typically located at the C2 and C4 positions of the steroid ring, ensuring kinetic stability and minimal hydrogen-deuterium exchange during extraction.

Property	Data
Compound Name	Androsterone-d4 Glucuronide (Acid form)
IUPAC Name	(2S,3S,4S,5R,6R)-3,4,5-trihydroxy-6- [[[(3R,5S,8R,9S,10S,13S,14S)-2,2,4,4- tetra-deuterio-10,13-dimethyl-17-oxo- 1,3,5,6,7,8,9,11,12,14,15,16- dodecahydrocyclopenta[a]phenanthren-3- yl]oxy]oxane-2-carboxylic

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